

Technical Support Center: CHMFL-PI4K-127

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CHMFL-PI4K-127

Cat. No.: B15620493

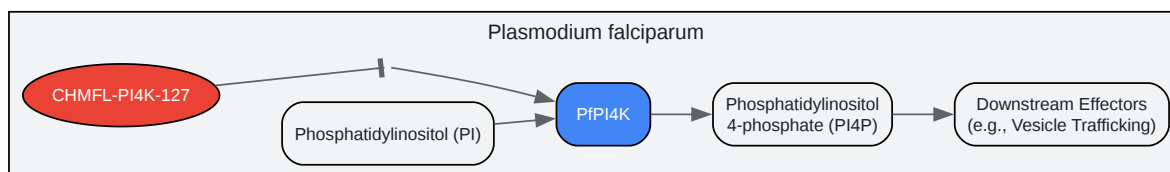
[Get Quote](#)

This technical support center is designed for researchers, scientists, and drug development professionals working with the potent and selective PfPI4K inhibitor, **CHMFL-PI4K-127**. Here you will find troubleshooting guides and frequently asked questions (FAQs) to facilitate the smooth execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **CHMFL-PI4K-127** and what is its mechanism of action?

CHMFL-PI4K-127 is an orally active and highly selective inhibitor of the Plasmodium falciparum phosphatidylinositol 4-kinase (PfPI4K).^[1] It exhibits potent activity against the 3D7 strain of P. falciparum with an EC₅₀ of 25.1 nM and an IC₅₀ of 0.9 nM for PfPI4K.^{[1][2]} By inhibiting PfPI4K, **CHMFL-PI4K-127** disrupts essential processes in the malaria parasite, demonstrating antimalarial efficacy in both the blood and liver stages.



[Click to download full resolution via product page](#)

Caption: Signaling pathway illustrating the inhibitory action of **CHMFL-PI4K-127** on PfPI4K.

Q2: What are the recommended solvents for preparing **CHMFL-PI4K-127** stock solutions?

CHMFL-PI4K-127 is soluble in Dimethyl Sulfoxide (DMSO) and Ethanol (EtOH).[3] For most in vitro applications, DMSO is the preferred solvent.

Q3: What is the solubility of **CHMFL-PI4K-127** in these solvents?

The following table summarizes the known solubility of **CHMFL-PI4K-127**.

Solvent	Concentration	Molar Equivalent	Notes
DMSO	125 mg/mL	310.29 mM	Ultrasonic treatment may be required.[2]
Ethanol	Soluble	Not specified	

Q4: How should I store the solid compound and the prepared stock solutions?

- Solid Compound: Store the lyophilized powder at -20°C for up to 3 years.
- Stock Solutions:
 - In DMSO, the stock solution is stable for up to 2 weeks at 4°C or for 6 months at -80°C.[1]
 - General recommendations for stock solutions are storage at -80°C for 6 months or -20°C for 1 month. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **CHMFL-PI4K-127** (Molecular Weight: 402.86 g/mol) in DMSO.

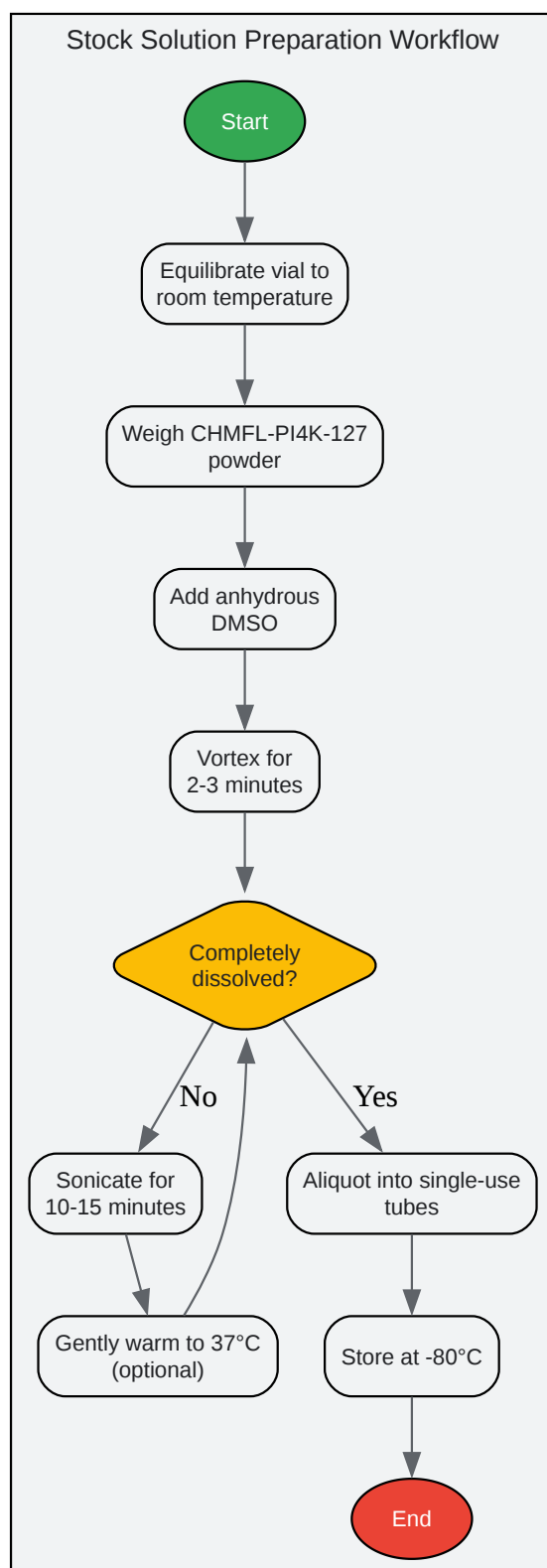
Materials:

- **CHMFL-PI4K-127** powder

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator (optional)
- Water bath (optional)

Procedure:

- Equilibrate: Allow the vial containing the **CHMFL-PI4K-127** powder to reach room temperature before opening to prevent condensation.
- Weigh: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CHMFL-PI4K-127** powder. For 1 mL of a 10 mM stock solution, you will need 4.03 mg of the compound.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube. For a 10 mM stock solution from 4.03 mg of powder, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube and vortex for 2-3 minutes until the compound is fully dissolved.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 10-15 minutes.
 - If solubility issues persist, gentle warming in a 37°C water bath for 5-10 minutes may be applied. However, be cautious as excessive heat can degrade the compound.
- Aliquot and Store: Once the solution is clear, aliquot it into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CHMFL-PI4K-127|CAS 2377604-81-2|DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Technical Support Center: CHMFL-PI4K-127]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620493#preparing-chmfl-pi4k-127-stock-solutions\]](https://www.benchchem.com/product/b15620493#preparing-chmfl-pi4k-127-stock-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com